

Drofenine Hydrochloride: Key Data for Cell Culture

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Compound Focus: Drofenine hydrochloride

CAS No.: 3146-19-8

Cat. No.: S11145784

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The following table consolidates essential quantitative information for using **drofenine hydrochloride** in cell-based assays.

Parameter	Details & Value	Context / Cell Type	Source / Reference
Molecular Weight	353.93 g/mol	Chemical property	[1] [2] [3]
Solubility (DMSO)	71-75 mg/mL (approx. 200-212 mM)	Stock solution preparation	[4] [2]
Solubility (Water)	≥ 33.3 mg/mL (94.09 mM)	Stock solution preparation	[2]
Recommended Storage	-20°C, sealed, away from moisture	Long-term stability (powder)	[4] [2] [3]
Primary Molecular Targets	TRPV3 agonist, BChE inhibitor, Kv2.1 inhibitor	Varies by experimental system	[5] [4] [6]
Reported Potency (BChE)	Ki = 3 μM	Defined cell-free enzymatic assay	[2] [3]

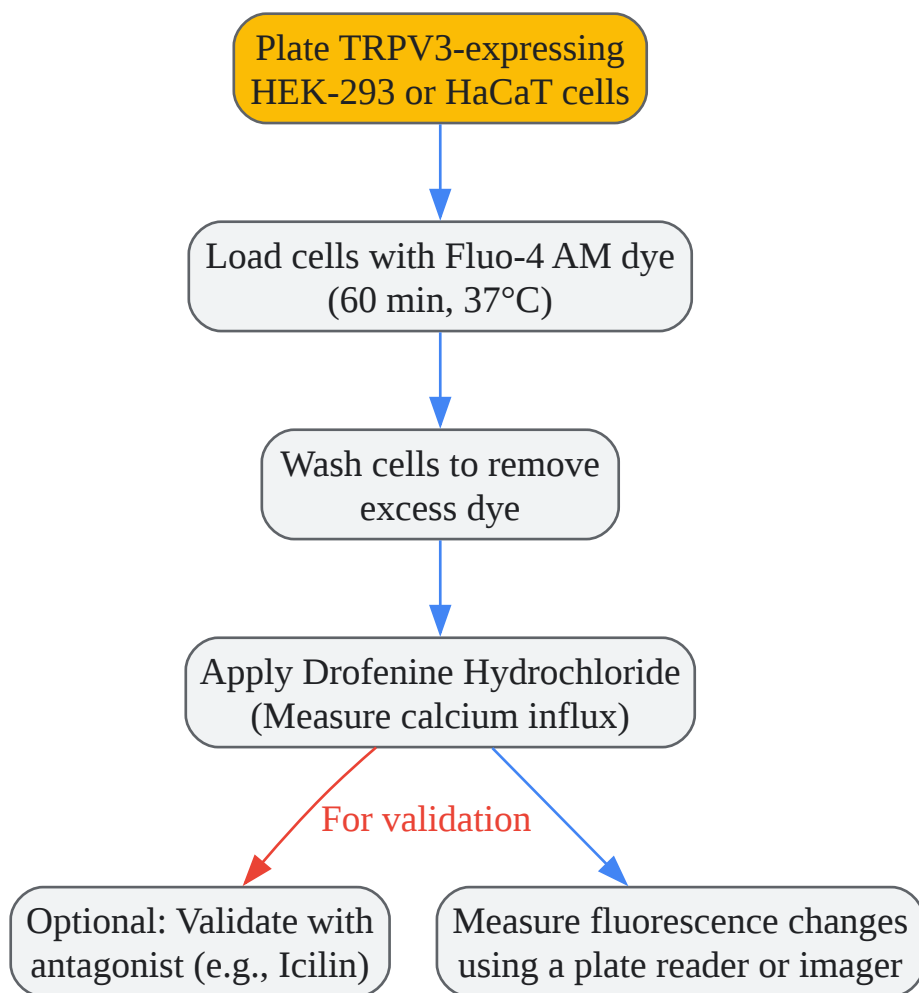
Experimental Protocols from Literature

Here are detailed methodologies for key experiments involving **drofenine hydrochloride** in cell culture, which you can adapt for your research.

Calcium Imaging for TRPV3 Activation

This protocol is used to identify drofenine as a TRPV3 agonist in engineered cell lines [5].

- **Cell Lines:** Human Embryonic Kidney-293 (HEK-293) cells stably overexpressing human TRPV3; Human immortalized keratinocytes (HaCaT cells) [5].
- **Cell Culture:** HEK-293 cells are grown in DMEM:F12 medium with 5% Fetal Bovine Serum (FBS) and 1x penicillin/streptomycin. Selection antibiotic (Geneticin, 350 µg/mL) is added for cells overexpressing TRP channels [5].
- **Key Reagents:**
 - **Fluo-4 AM:** A fluorescent calcium indicator.
 - **Calcium Assay Buffer:** 1x Hank's Balanced Salt Solution (HBSS), 20 mmol/L HEPES, pH 7.3.
 - **Icilin:** A TRPM8 agonist and TRPV3 antagonist, used for validation [5].
- **Experimental Workflow:**



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General Guidance for In Vitro Assays

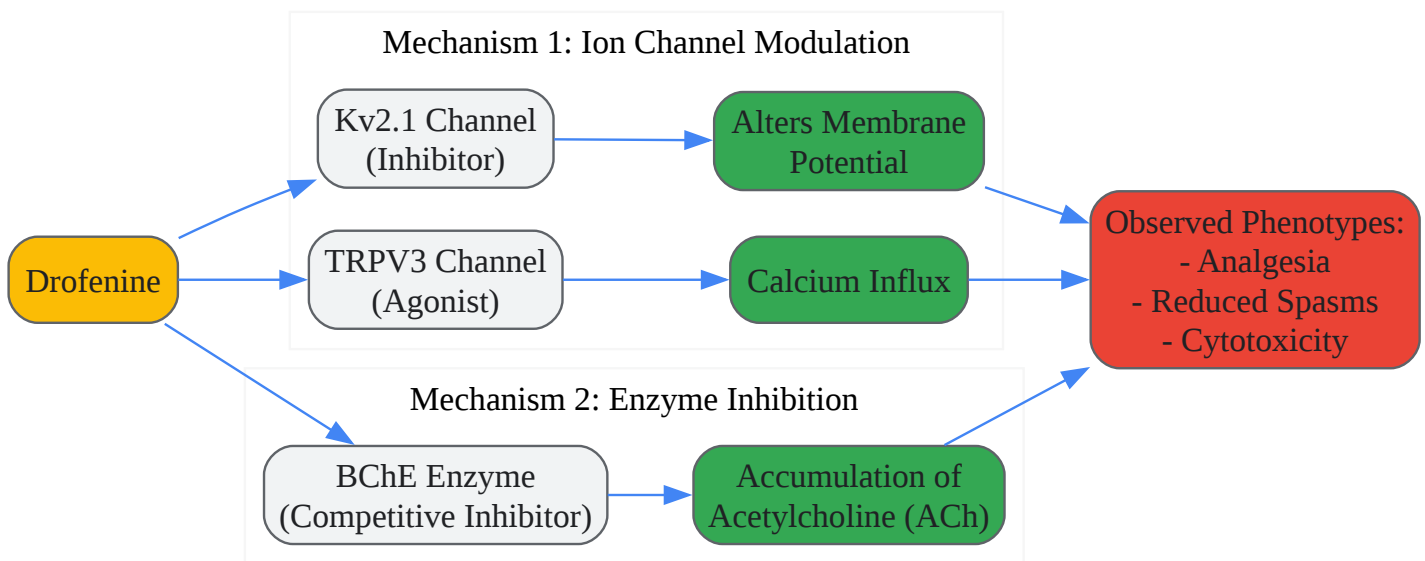
For other cell-based studies (e.g., cytotoxicity, ion channel modulation), you can follow this general preparation method.

- **Stock Solution Preparation:**
 - Prepare a high-concentration stock solution in DMSO (e.g., 50-100 mM). The solution should be clear.
 - **Critical Note:** DMSO is hygroscopic. Use fresh, dry DMSO to ensure solubility and solution stability. Aliquot the stock solution to avoid repeated freeze-thaw cycles [4] [2].
- **Working Solution Preparation:**
 - Dilute the stock solution directly into your cell culture medium immediately before use. The final DMSO concentration should be kept low (typically below 0.1-1.0%) to avoid solvent toxicity.

- Vortex or sonicate the solution briefly to ensure it is mixed thoroughly and clear before adding to cells [2] [3].

Mechanisms of Action in Cell Systems

Drofenine hydrochloride interacts with several cellular targets, and the observed effect depends on the biological context. The diagram below illustrates its primary mechanisms.



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Frequently Asked Questions (FAQs)

Q1: What is the maximum recommended concentration of DMSO when using drofenine hydrochloride in cell culture? While the maximum safe concentration depends on your specific cell type, it is a standard practice in cell culture to keep the final DMSO concentration **below 0.1% to 1.0%**. Always include a vehicle control (DMSO-only) group at the same concentration as your treatment groups to rule out solvent effects [2] [3].

Q2: How should I store drofenine hydrochloride stock solutions, and what is their shelf life?

- **Powder:** Store at -20°C, sealed, and in a dry environment to protect it from moisture [4] [2].
- **Stock Solution (in DMSO):** Aliquot and store at -20°C or -80°C. When stored at -20°C, it is generally stable for about one month. For longer storage (up to 6 months), -80°C is recommended. Avoid repeated freeze-thaw cycles [2].

Q3: The solution turned cloudy when I diluted drofenine hydrochloride into my aqueous buffer. What should I do? Cloudiness indicates the compound may be precipitating out of solution. To resolve this:

- Ensure your **stock solution in DMSO is clear** and at the correct, high concentration.
- When diluting, add the compound to the medium **vigorously vortexing** to facilitate mixing.
- If cloudiness persists, you can briefly **sonicate the working solution**. If precipitation continues, the final concentration may be too high, and you may need to use a lower concentration or a different solvent system [2].

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